

Spectroscopic comparison of 2-Propyl-1-hexene and its structural isomers

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Compound of Interest

Compound Name: 2-Propyl-1-hexene

CAS No.: 62187-09-1

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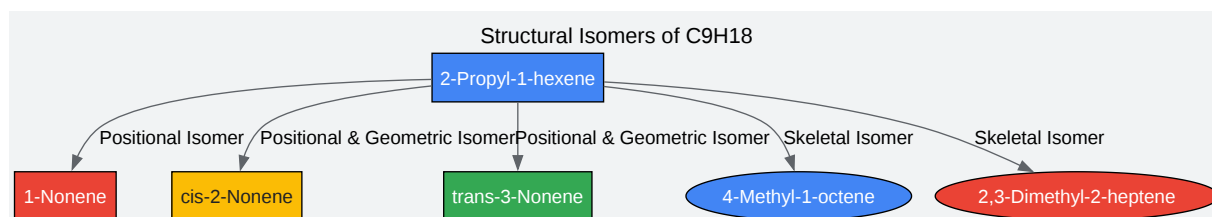
A Spectroscopic Showdown: 2-Propyl-1-hexene and Its Structural Isomers

A detailed comparative analysis of the spectroscopic characteristics of **2-Propyl-1-hexene** and a selection of its C₉H₁₈ structural isomers reveals key differences in their infrared, nuclear magnetic resonance, and mass spectra. These distinctions, arising from variations in double bond position and branching, provide a powerful toolkit for the identification and differentiation of these closely related alkene compounds.

This guide provides a comprehensive comparison of the spectroscopic data for **2-Propyl-1-hexene** and five of its structural isomers: 1-nonene, cis-2-nonene, trans-3-nonene, 4-methyl-1-octene, and 2,3-dimethyl-2-heptene. The data, sourced from established chemical databases, is presented to aid researchers, scientists, and drug development professionals in the unambiguous identification of these compounds.

Isomeric Relationships

The following diagram illustrates the structural relationship between the parent compound, **2-propyl-1-hexene**, and the selected isomers. All share the same molecular formula (C_9H_{18}) but differ in the connectivity of their atoms.



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A diagram illustrating the isomeric relationships.

Spectroscopic Data Comparison

The following tables summarize the key spectroscopic data for **2-propyl-1-hexene** and its selected structural isomers.

Infrared (IR) Spectroscopy

Infrared spectroscopy probes the vibrational frequencies of bonds within a molecule. For alkenes, characteristic peaks include the C=C stretch and the =C-H stretch and bend vibrations.

Compound	C=C Stretch (cm ⁻¹)	=C-H Stretch (cm ⁻¹)	=C-H Bend (cm ⁻¹)	Reference(s)
2-Propyl-1-hexene	Data not available	Data not available	Data not available	[1]
1-Nonene	~1641	~3079	~993, ~911	
cis-2-Nonene	Data not available	Data not available	Data not available	[2]
trans-3-Nonene	~1670	~3020	~966	
4-Methyl-1-octene	Data not available	Data not available	Data not available	[3]
2,3-Dimethyl-2-heptene	~1670	Data not available	Data not available	

Note: "Data not available" indicates that the specific data could not be located in the searched databases.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy provides information about the chemical environment of hydrogen atoms in a molecule. The chemical shift (δ) of protons attached to or near the double bond is particularly diagnostic for alkenes.

Compound	Vinylic Protons (δ ppm)	Allylic Protons (δ ppm)	Other Protons (δ ppm)	Reference(s)
2-Propyl-1-hexene	Data not available	Data not available	Data not available	
1-Nonene	~4.9-5.8	~2.0	~0.9-1.4	
cis-2-Nonene	~5.3-5.5	~2.0	~0.9-1.6	[4][5]
trans-3-Nonene	~5.3-5.5	~1.9-2.0	~0.9-1.4	
4-Methyl-1-octene	~4.9-5.8	~1.9-2.1	~0.8-1.4	
2,3-Dimethyl-2-heptene	Data not available	~1.9	~0.8-1.7	

Note: Chemical shifts are approximate and can vary depending on the solvent and instrument frequency. "Data not available" indicates that the specific data could not be located in the searched databases.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

¹³C NMR spectroscopy provides information about the carbon skeleton of a molecule. The chemical shifts of the sp² hybridized carbons of the double bond are characteristic.

Compound	C=C Carbons (δ ppm)	Other Carbons (δ ppm)	Reference(s)
2-Propyl-1-hexene	Data not available	Data not available	
1-Nonene	~114.1, ~139.1	~14.1, ~22.7, ~29.0, ~29.2, ~29.5, ~31.9, ~33.8	[6][7][8]
cis-2-Nonene	~123.3, ~132.5	~12.3, ~14.0, ~22.6, ~27.4, ~29.5, ~31.7	[4][9][10]
trans-3-Nonene	~124.7, ~131.2	~13.7, ~14.2, ~22.9, ~31.8, ~32.6, ~34.9	
4-Methyl-1-octene	~114.3, ~139.0	~11.5, ~14.1, ~20.3, ~22.9, ~29.3, ~36.6, ~38.9	[11]
2,3-Dimethyl-2-heptene	~124.9, ~130.6	~11.9, ~14.2, ~20.9, ~21.2, ~23.2, ~32.2, ~41.5	

Note: Chemical shifts are approximate and can vary depending on the solvent and instrument frequency. "Data not available" indicates that the specific data could not be located in the searched databases.

Mass Spectrometry (MS)

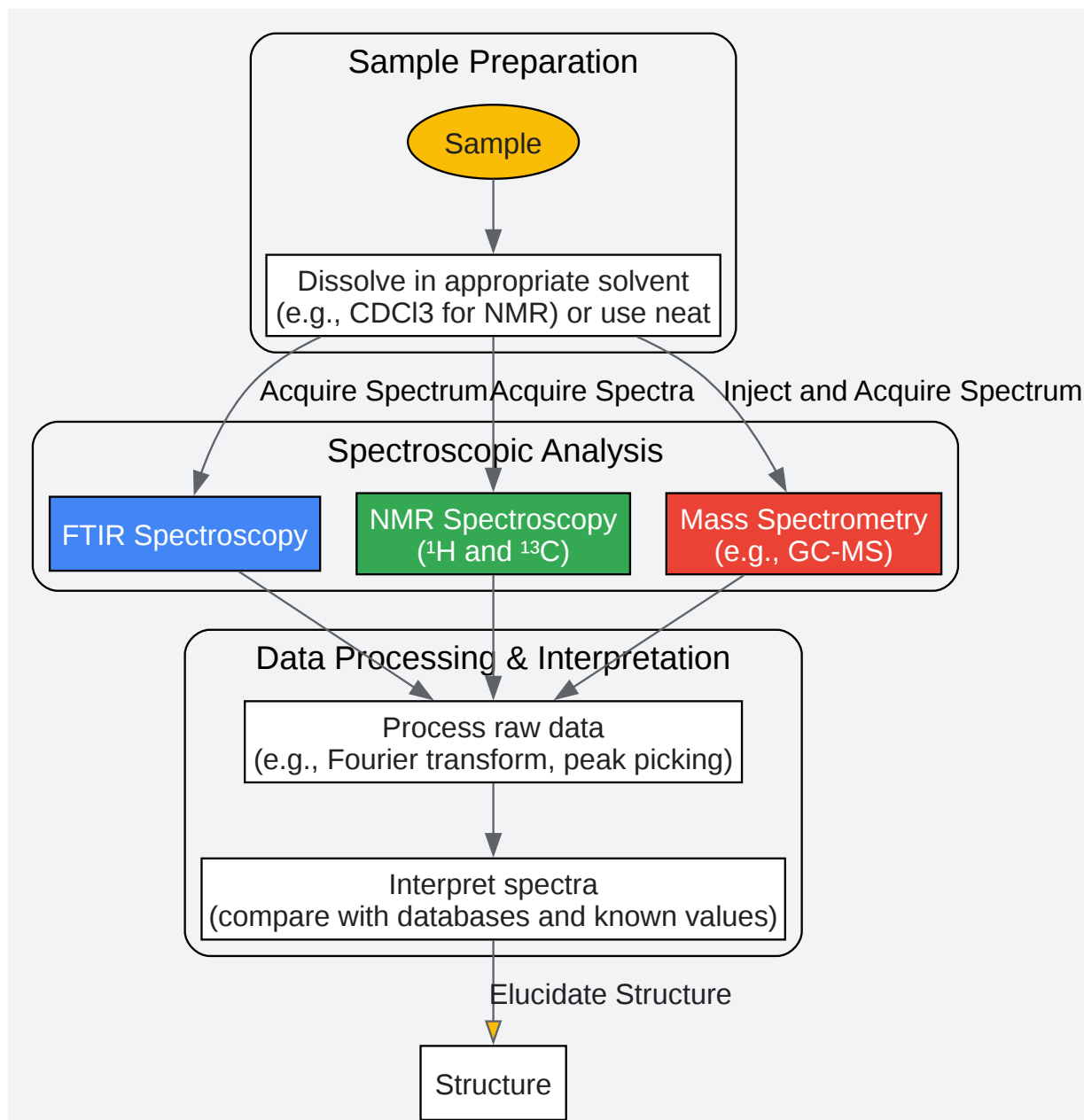
Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments. The molecular ion peak (M^+) confirms the molecular weight, and the fragmentation pattern offers clues about the structure.

Compound	Molecular Ion (m/z)	Key Fragment Ions (m/z)	Reference(s)
2-Propyl-1-hexene	126	97, 83, 69, 55, 41	[12]
1-Nonene	126	97, 83, 69, 56, 43	[13] [14]
cis-2-Nonene	126	97, 83, 69, 55, 41	[15]
trans-3-Nonene	126	97, 83, 69, 55, 41	
4-Methyl-1-octene	126	83, 69, 56, 41	[16]
2,3-Dimethyl-2-heptene	126	111, 83, 69, 55, 43	[17]

Experimental Protocols

The following sections outline the general experimental procedures for the spectroscopic techniques discussed.

General Spectroscopic Analysis Workflow



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A generalized workflow for spectroscopic analysis.

Fourier-Transform Infrared (FTIR) Spectroscopy

For liquid samples like the C₉H₁₈ isomers, the analysis is typically performed using a neat (undiluted) sample.^[18]

- **Sample Preparation:** A drop of the liquid sample is placed between two salt plates (e.g., NaCl or KBr) to form a thin film.^{[18][19]}
- **Data Acquisition:** The salt plates are placed in the spectrometer's sample holder. A background spectrum is first recorded, followed by the sample spectrum.^{[20][21]} The instrument passes a beam of infrared radiation through the sample and a detector measures the transmitted radiation.
- **Data Processing:** The instrument's software performs a Fourier transform on the data to generate the infrared spectrum, which is typically plotted as transmittance or absorbance versus wavenumber.^[22]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A small amount of the liquid alkene (typically 5-25 mg for ¹H NMR) is dissolved in a deuterated solvent (e.g., CDCl₃) in an NMR tube.^[23]
- **Data Acquisition:** The NMR tube is placed in the spectrometer's probe. The instrument is tuned to the appropriate frequency for the nucleus being observed (¹H or ¹³C). A series of radiofrequency pulses are applied to the sample, and the resulting signals (free induction decays) are detected.
- **Data Processing:** The raw data is subjected to a Fourier transform to produce the NMR spectrum. The spectrum is then phased, baseline corrected, and referenced to an internal standard (e.g., tetramethylsilane, TMS).

Mass Spectrometry (MS)

Gas chromatography-mass spectrometry (GC-MS) is a common technique for the analysis of volatile compounds like alkenes.

- **Sample Preparation:** The liquid sample is typically diluted in a volatile solvent before injection.

- **Gas Chromatography (GC):** A small volume of the sample is injected into the GC, where it is vaporized. An inert carrier gas (e.g., helium) sweeps the vaporized sample through a heated column. The components of the sample are separated based on their boiling points and interactions with the column's stationary phase.
- **Mass Spectrometry (MS):** As each component elutes from the GC column, it enters the mass spectrometer. In the ion source, the molecules are typically ionized by electron impact, causing them to fragment. The resulting ions are then separated by the mass analyzer based on their mass-to-charge ratio (m/z) and detected.
- **Data Processing:** The instrument's software generates a mass spectrum for each component, which is a plot of ion abundance versus m/z .

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